

# Essential Safety and Operational Guide for Handling Water-17O

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## Compound of Interest

Compound Name: Water-17O

Cat. No.: B1250082

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For researchers, scientists, and drug development professionals, the precise and safe handling of isotopically labeled compounds is paramount. This guide provides essential, immediate safety and logistical information for the operational use and disposal of **Water-17O** ( $\text{H}_2^{17}\text{O}$ ), a stable isotope of water. Adherence to these procedures will ensure the safety of laboratory personnel and the integrity of experimental outcomes.

## Key Physical and Chemical Data

**Water-17O** shares most of the physical and chemical properties of natural water. The key difference lies in its molecular weight due to the presence of the heavier oxygen isotope. This subtle difference is critical for the specialized applications of **Water-17O**, primarily in nuclear magnetic resonance (NMR) spectroscopy and as a tracer in metabolic and reaction mechanism studies.

Property	Data
CAS Number	13768-40-6
Molecular Formula	H <sub>2</sub> <sup>17</sup> O
Molecular Weight	Approximately 19.02 g/mol
Boiling Point	100 °C
Melting Point	0 °C
Density	Approximately 1.044 g/mL at 25 °C
Physical State	Clear, colorless liquid
Hazards	Non-hazardous, non-flammable, non-toxic. As a stable isotope, it is not radioactive.

## Personal Protective Equipment (PPE)

While **Water-17O** is not a hazardous substance, adherence to standard laboratory good practice is essential to prevent contamination of the isotopically-enriched material and to protect the user from any other potential laboratory hazards.

Standard PPE includes:

- Lab Coat: A clean, buttoned lab coat should be worn to protect from splashes of other reagents used in conjunction with **Water-17O**.
- Gloves: Nitrile or latex gloves are required to prevent contamination of the sample.
- Eye Protection: Safety glasses or goggles must be worn to protect the eyes from splashes.

## Step-by-Step Handling Protocol

The primary goal when handling **Water-17O** is to prevent its contamination with regular water (H<sub>2</sub><sup>16</sup>O) and to avoid any loss of this valuable material.

### 1. Preparation and Work Area Setup:

- Designate a clean and dry area for handling **Water-17O**.
- Ensure all glassware and equipment are scrupulously clean and dry to prevent isotopic dilution.
- Have all necessary equipment, such as micropipettes with fresh tips, vials, and septa, readily available.

## 2. Handling the Sample:

- Before use, allow the sealed container of **Water-17O** to equilibrate to room temperature to prevent condensation from atmospheric moisture, which would contaminate the sample.
- Work quickly and efficiently to minimize the sample's exposure to the atmosphere, as it can exchange with ambient water vapor.
- Use a positive displacement pipette or a gas-tight syringe for accurate and contamination-free transfer of small volumes.
- Seal all vials and containers containing **Water-17O** immediately after use with airtight caps or septa.

## 3. In Experimental Use (e.g., NMR Sample Preparation):

- When preparing a sample for NMR analysis, dissolve the compound of interest directly in the required volume of **Water-17O** within the NMR tube.
- Cap the NMR tube immediately and seal it with parafilm to prevent any evaporation or atmospheric moisture ingress.

## 4. Storage:

- Store **Water-17O** in its original, tightly sealed container.
- For long-term storage, refrigeration at approximately 4°C is recommended to minimize any potential for microbial growth.<sup>[1]</sup>
- Ensure the container is well-labeled with the isotopic enrichment and date of receipt.

# Disposal Plan

As **Water-17O** is a stable, non-radioactive isotope of water, its disposal is governed by its chemical properties.

## 1. Waste Segregation:

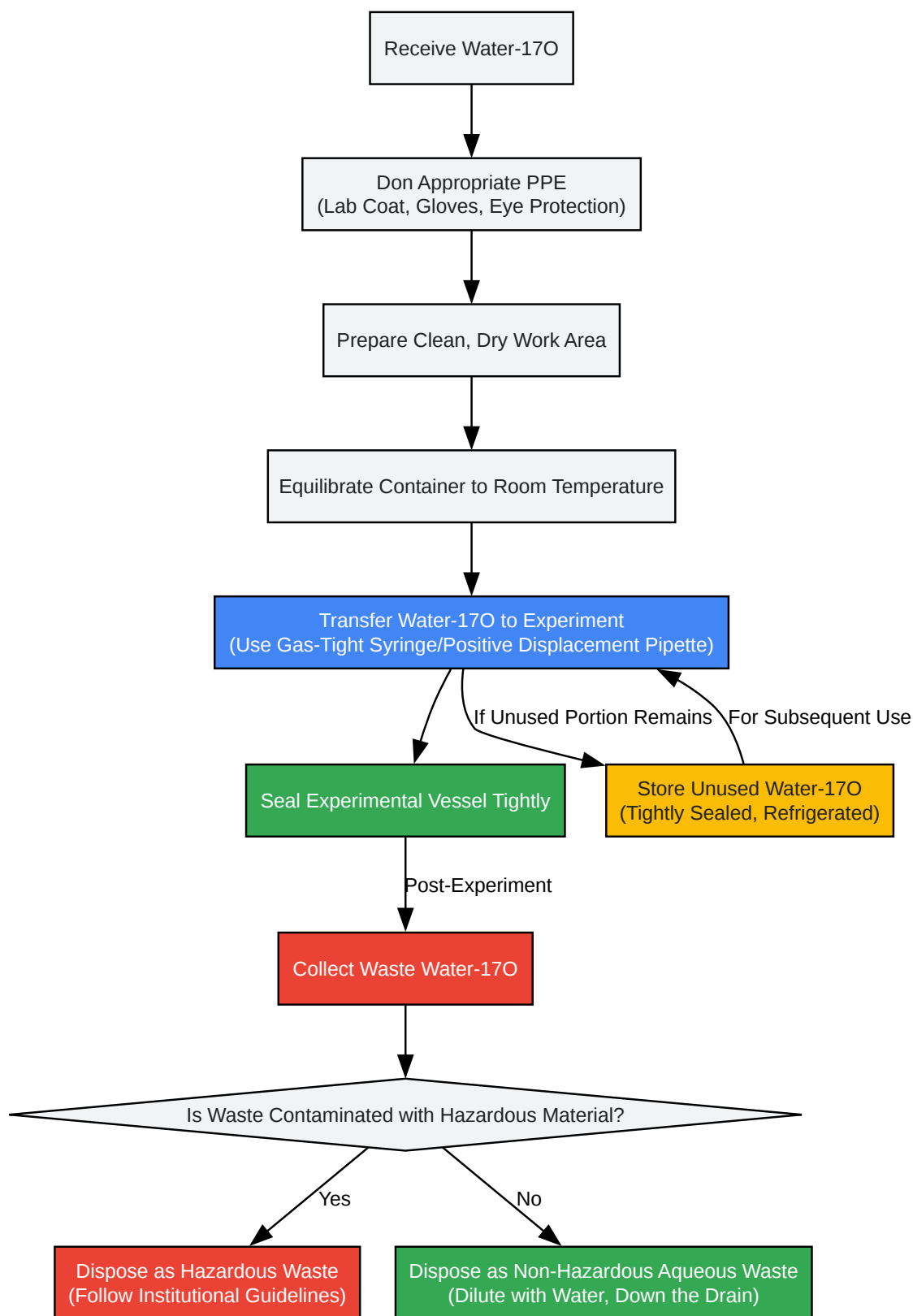
- Collect any unused or contaminated **Water-17O** in a dedicated, clearly labeled waste container.
- Do not mix with organic solvents or other chemical waste streams.

## 2. Disposal Procedure:

- For small quantities (typically in the microliter to milliliter range) used in laboratory experiments, **Water-17O** can be disposed of down the drain with copious amounts of water, in accordance with standard laboratory procedures for non-hazardous aqueous waste.
- Always consult and adhere to your institution's specific waste disposal guidelines. While chemically non-hazardous, some institutions may have specific protocols for isotopically labeled materials.

## Operational Workflow Diagram

The following diagram illustrates the key decision points and procedural flow for the safe handling and disposal of **Water-17O**.



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Caption: Workflow for handling and disposal of **Water-17O**.

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## References

- 1. Collection & Prep — Stable Isotopes in Nature Laboratory [isotopeecology.com]
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